

2-Bromo-3'-chloropropiophenone chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3'-chloropropiophenone

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An In-depth Technical Guide to **2-Bromo-3'-chloropropiophenone** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-3'-chloropropiophenone**, a key intermediate in organic and pharmaceutical synthesis. The document details its chemical structure, physicochemical properties, synthesis protocols, and its role in the development of therapeutic agents.

Chemical Structure and Identification

2-Bromo-3'-chloropropiophenone, with the IUPAC name 2-bromo-1-(3-chlorophenyl)propan-1-one, is a halogenated aromatic ketone.^{[1][2]} Its structure consists of a propiophenone core with a bromine atom at the alpha position of the ethyl chain and a chlorine atom at the meta (3') position of the phenyl ring.^[1] This substitution pattern enhances its reactivity, making it a versatile building block in organic synthesis.^[3]

The chemical structure can be represented by the SMILES notation:

CC(Br)C(=O)C1=CC(Cl)=CC=C1^[2]

Physicochemical and Pharmacokinetic Properties

2-Bromo-3'-chloropropiophenone is typically a colorless to pale yellow liquid or a white to off-white crystalline powder.^{[2][3][4]} It is soluble in various organic solvents such as acetonitrile, chloroform, dichloromethane, and ethyl acetate.^{[1][3][5][6][7][8]}

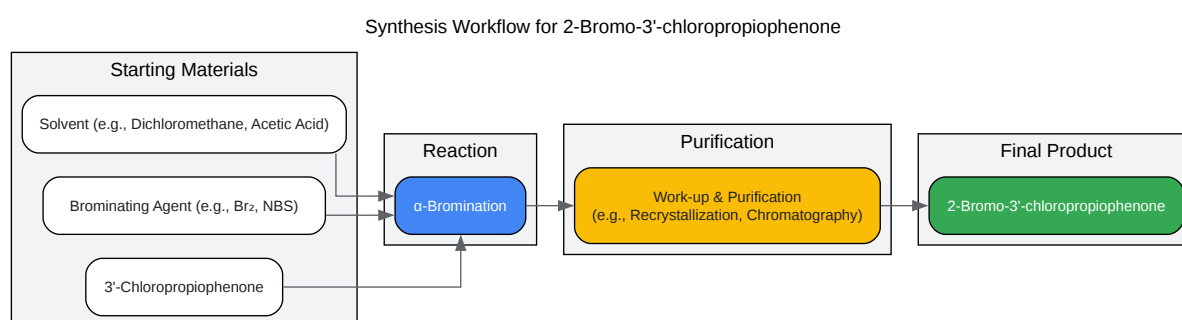
A summary of its key properties is presented in the table below.

Property	Value	Source
CAS Number	34911-51-8	[1][2][4][6][8][9][10]
Molecular Formula	C ₉ H ₈ BrClO	[1][2][5][6][8][9][10][11][12][13]
Molecular Weight	247.52 g/mol	[2][4][5][6][8][10][12]
IUPAC Name	2-bromo-1-(3-chlorophenyl)propan-1-one	[1][2][5][10][14]
Synonyms	α-Bromo-3-chloropropiophenone, 2-Bromo-1-(3-chlorophenyl)-1-propanone, Bupropion Related Compound G	[2][3]
Appearance	Colorless to pale yellow liquid or yellow to brown colored liquid	[2][3][4][12]
Boiling Point	148-148.5 °C at 9 Torr; 295 °C at 760 mmHg	[2][6][8][9]
Density	1.518 - 1.532 g/cm ³	[2][5][6][8][9][12]
Refractive Index	1.577	[5][6][7][8]
Flash Point	132.2 °C	[12]
Solubility	Soluble in acetonitrile, chloroform, dichloromethane, and ethyl acetate	[1][3][5][6][8]
Storage	Refrigerator, under inert atmosphere	[3][4][6][7][8]

Synthesis of 2-Bromo-3'-chloropropiophenone

The primary synthetic route to **2-Bromo-3'-chloropropiophenone** is through the α -bromination of 3'-chloropropiophenone.^{[1][2]} This electrophilic substitution reaction can be carried out using various brominating agents, with molecular bromine (Br_2) and N-bromosuccinimide (NBS) being the most common.^{[1][3]} The reaction is typically performed in a suitable solvent such as acetic acid or dichloromethane.^{[1][2]}

A logical workflow for the synthesis is depicted below.



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Synthesis Workflow

Experimental Protocol: α -Bromination of 3'-Chloropropiophenone

This protocol describes the synthesis of **2-Bromo-3'-chloropropiophenone** via the bromination of 3'-chloropropiophenone using molecular bromine.

Materials:

- 3'-Chloropropiophenone
- Molecular Bromine (Br_2)

- Dichloromethane (DCM) or Acetic Acid
- Anhydrous Aluminum Chloride (AlCl_3) (optional, as catalyst)
- Sodium bicarbonate solution (for work-up)
- Anhydrous sodium sulfate or magnesium sulfate (for drying)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 3'-chloropropiophenone in dichloromethane. If using a catalyst, add a small amount of anhydrous aluminum chloride (0.1-0.2 equivalents).^[2] Cool the mixture in an ice bath to 0-5 °C.^{[1][2]}
- **Addition of Bromine:** Slowly add a stoichiometric equivalent of molecular bromine, dissolved in a small amount of dichloromethane, to the cooled solution via the dropping funnel over a period of 30-60 minutes.^[2] Maintain the temperature between 0-5 °C during the addition to minimize side reactions such as di-bromination.^{[1][2]}
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature for 1-2 hours.^[2] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by slowly adding a saturated solution of sodium bicarbonate to neutralize any remaining acid. Transfer the mixture to a

separatory funnel.

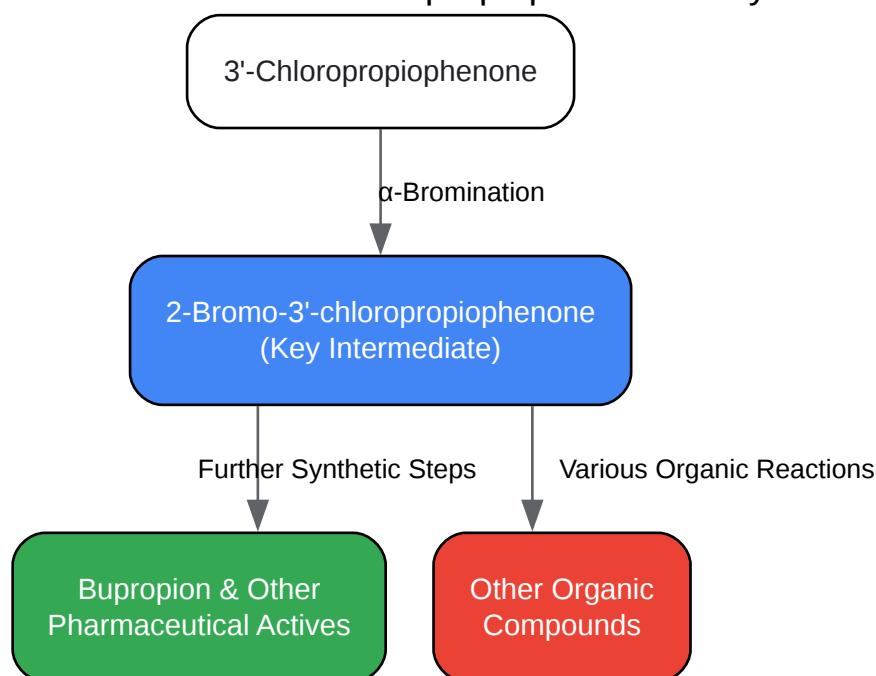
- Extraction and Drying: Separate the organic layer. Wash the organic layer sequentially with water and brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter to remove the drying agent and concentrate the organic layer under reduced pressure using a rotary evaporator. The crude product can be further purified by recrystallization or column chromatography to yield pure **2-Bromo-3'-chloropropiophenone**.

Applications in Drug Development

2-Bromo-3'-chloropropiophenone is a crucial intermediate in the synthesis of various pharmaceutical compounds, most notably the antidepressant bupropion.^{[2][8]} It serves as a precursor in the multi-step synthesis of bupropion and other related psychoactive molecules.^[8] Its role as an impurity in bupropion hydrochloride is also noted, with the United States Pharmacopeia (USP) setting a limit of no more than 0.1%.^[8]

The relationship of **2-Bromo-3'-chloropropiophenone** as a key intermediate is illustrated below.

Role of 2-Bromo-3'-chloropropiophenone in Synthesis



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Intermediate in Pharmaceutical Synthesis

Safety and Handling

2-Bromo-3'-chloropropiophenone is considered a hazardous chemical.[3] It is irritating to the eyes, respiratory system, and skin.[8][15] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. Store the compound in a cool, dry place, preferably in a refrigerator under an inert atmosphere.[3][4][5][6][7][8]

Conclusion

2-Bromo-3'-chloropropiophenone is a valuable and versatile intermediate in organic and medicinal chemistry. Its well-defined synthesis and reactive nature make it an essential building block for the creation of complex molecules, including important pharmaceuticals. A thorough understanding of its properties, synthesis, and handling is crucial for researchers and professionals in the field of drug development.

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- To cite this document: BenchChem. [2-Bromo-3'-chloropropiophenone chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015139#2-bromo-3-chloropropiophenone-chemical-structure-and-properties]

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